

Personal protective equipment for handling Fmoc-N-(3-Boc-aminopropyl)-Gly-OH

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Compound of Interest

Compound Name: Fmoc-N-(3-Boc-aminopropyl)-Gly-OH

Cat. No.: B119123

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Essential Safety and Handling Guide for Fmoc-N-(3-Boc-aminopropyl)-Gly-OH

Product Identifier: **Fmoc-N-(3-Boc-aminopropyl)-Gly-OH** CAS Number: 143192-31-8[1][2][3]

Molecular Formula: C₂₅H₃₀N₂O₆ Molecular Weight: 454.52 g/mol [1][2]

Disclaimer: A specific Safety Data Sheet (SDS) for **Fmoc-N-(3-Boc-aminopropyl)-Gly-OH** was not located. The following guidance is based on safety information for structurally similar Fmoc-protected amino acids and general laboratory best practices for handling chemical reagents. A thorough risk assessment should be conducted before handling this compound, in consultation with your institution's Environmental Health and Safety (EHS) department.

This document provides crucial safety protocols, operational guidance, and disposal plans for handling **Fmoc-N-(3-Boc-aminopropyl)-Gly-OH**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While not classified under GHS for specific hazards in the provided search results, related Fmoc-amino acid derivatives are noted to have potential hazards. For instance, Fmoc-Gly-OH

may cause skin and eye irritation and could be harmful if inhaled or ingested.[4][5] Therefore, a cautious approach is warranted.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 or EN 166(EU) standards.[6][7]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Consult the manufacturer's glove compatibility chart for specific breakthrough times.[8]
Body Protection	Laboratory Coat	A long-sleeved lab coat, fully buttoned, is required.[8] For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is advised.
Respiratory Protection	Fume Hood/Respirator	All handling of the powdered form and preparation of solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust.[9] If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter may be necessary.

Operational Plan: Step-by-Step Handling Protocol

Proper handling from receipt to disposal is crucial for both safety and maintaining the integrity of the compound.

Step 1: Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, protected from light and moisture. For long-term storage, temperatures of 2-8°C are often recommended for similar compounds.[\[10\]](#)

Step 2: Weighing and Aliquoting (in a Chemical Fume Hood)

- **Preparation:** Before handling the powder, ensure you are wearing all required PPE.
- **Containment:** Conduct all weighing and transferring of the solid compound inside a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)
- **Procedure:** Use a tared weigh boat and non-sparking tools. Avoid creating dust clouds. Close the container tightly after use.

Step 3: Dissolution

- **Solvent Selection:** **Fmoc-N-(3-Boc-aminopropyl)-Gly-OH** is typically dissolved in polar aprotic solvents common in solid-phase peptide synthesis (SPPS), such as N,N-Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP).[\[10\]](#)
- **Procedure:** In the fume hood, add the solvent to the weighed compound. Gentle vortexing or sonication may be used to aid dissolution. Ensure the vessel is appropriately capped.

Step 4: Use in Reaction

- **Reaction Setup:** All reactions involving this compound should be performed within the fume hood.[\[8\]](#)
- **Monitoring:** When used in SPPS, monitor reaction completion using standard methods like the Kaiser test to check for free primary amines.[\[10\]](#)

Step 5: Spill and Emergency Procedures

- **Minor Spill:** For a small spill of the solid, carefully sweep it up with an inert absorbent material and place it in a sealed, labeled container for hazardous waste disposal.[8] Avoid generating dust.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water and remove contaminated clothing.[7][8]
- **Eye Contact:** Flush eyes with plenty of water for at least 15 minutes as a precaution and seek medical attention.[5][7]
- **Inhalation:** If inhaled, move the person to fresh air. If breathing difficulties occur, seek medical attention.[5]

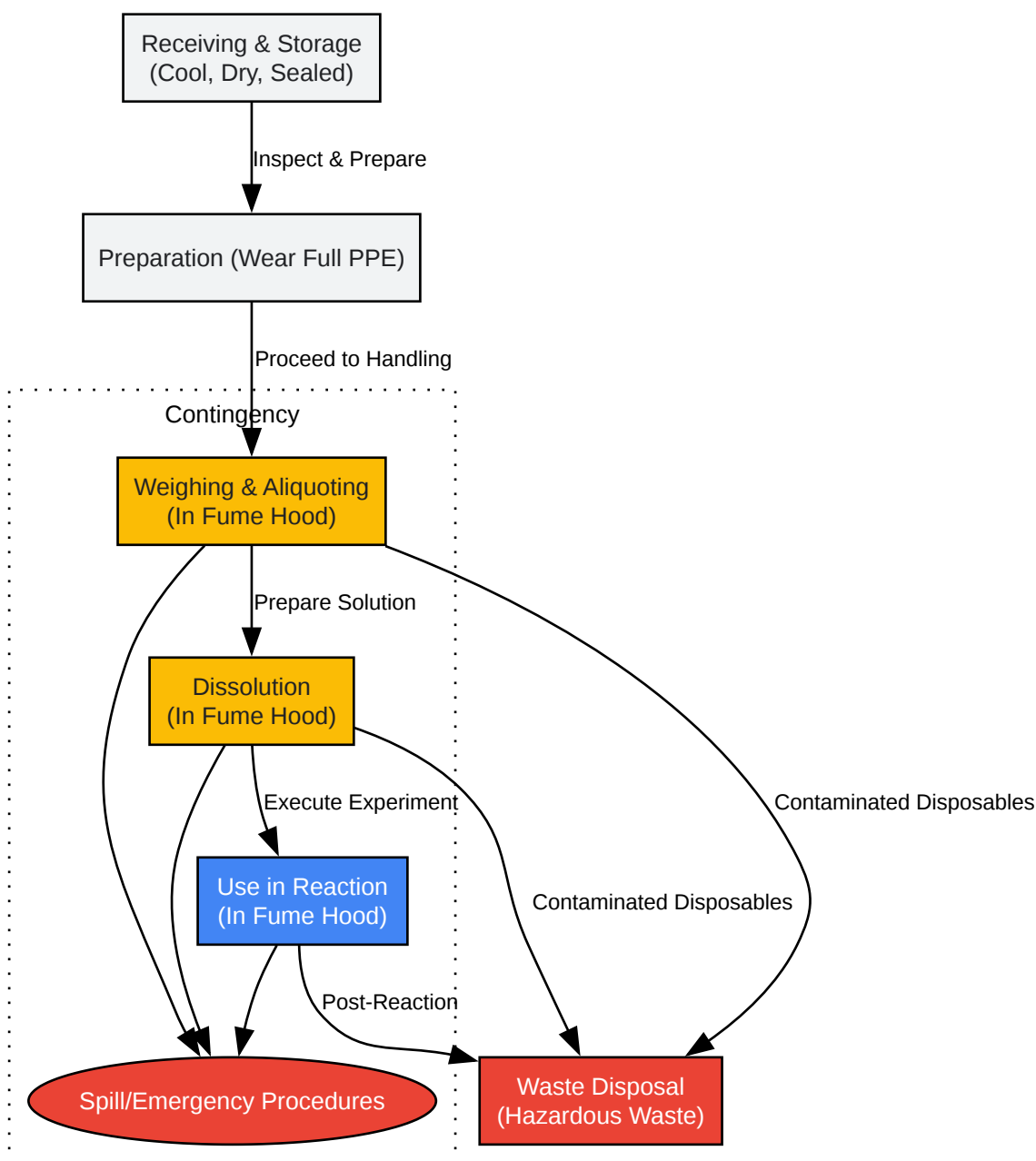
Disposal Plan

Proper disposal of **Fmoc-N-(3-Boc-aminopropyl)-Gly-OH** and associated waste is essential to prevent environmental contamination and comply with regulations.

- **Unused Compound:** Dispose of as hazardous chemical waste in a properly labeled and sealed container.[9]
- **Contaminated Materials:** Any materials that have come into contact with the compound, such as gloves, weigh boats, pipette tips, and absorbent pads, should be disposed of in a designated hazardous waste container.[8][9]
- **Solutions:** Aqueous and organic solutions containing the compound should be collected in separate, appropriately labeled hazardous waste containers. Do not pour down the drain.[8]
- **Compliance:** Always follow your institution's specific guidelines for hazardous waste disposal.

Workflow and Logic Diagrams

The following diagram illustrates the standard workflow for safely handling **Fmoc-N-(3-Boc-aminopropyl)-Gly-OH**.



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Caption: Workflow for handling **Fmoc-N-(3-Boc-aminopropyl)-Gly-OH**.

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